Reactivity profile of 3-fluoro-5-hydroxy-4-methoxybenzaldehyde

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Compound of Interest

Compound Name:	*3-Fluoro-5-hydroxy-4-methoxybenzaldehyde*
Cat. No.:	*B13652332*

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An In-depth Technical Guide to the Reactivity Profile of **3-Fluoro-5-hydroxy-4-methoxybenzaldehyde**

Authored by a Senior Application Scientist

Abstract

This technical guide offers a comprehensive examination of the reactivity profile of **3-fluoro-5-hydroxy-4-methoxybenzaldehyde** (CAS No. 79418-78-3), a key aryl fluorinated building block in modern organic synthesis. The document elucidates the intricate interplay between its constituent functional groups—aldehyde, hydroxyl, methoxy, and fluoro—which collectively define its unique chemical behavior. We will explore its synthesis, its participation in electrophilic and nucleophilic reactions, and the specific transformations of its aldehyde and phenolic moieties. This guide is intended for researchers, medicinal chemists, and drug development professionals, providing both foundational knowledge and practical, field-proven insights into leveraging this versatile molecule for the synthesis of complex chemical entities, including fluorinated derivatives of caffeic acid phenethyl amide (CAPA) and various Schiff bases.[1][2]

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Foundational Physicochemical and Spectroscopic Profile

3-Fluoro-5-hydroxy-4-methoxybenzaldehyde is a white to light yellow or brown crystalline powder.[1][3][4] Its structural arrangement, featuring a dense collection of oxygen and fluorine substituents on a benzaldehyde scaffold, makes it a valuable intermediate. The physical and chemical properties are a direct consequence of this substitution pattern.

Physicochemical Properties

The key properties of the title compound are summarized below, providing essential data for experimental design and execution.

Property	Value	Reference(s)
Molecular Formula	$C_8H_7FO_3$	[1]
Molecular Weight	170.14 g/mol	[1][5]
Melting Point	114-118 °C	[1][2]
Appearance	White to light yellow crystal powder	[1]
pKa (Predicted)	6.54 ± 0.23	[1]
Solubility	Slightly soluble in DMSO and Methanol	[1]
Storage	Under inert gas (Nitrogen or Argon) at 2-8°C	[1]

Spectroscopic Signature

While a detailed spectroscopic analysis is beyond the scope of this guide, the structure suggests key features. The ^1H NMR spectrum would show distinct signals for the aldehydic proton (highly deshielded, ~9.8 ppm), the aromatic protons, the methoxy protons (~3.9 ppm), and the phenolic proton (exchangeable). The IR spectrum would be characterized by a strong carbonyl (C=O) stretch around 1690 cm^{-1} and a broad O-H stretch for the phenolic group.[6]

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Synthesis Pathway: A Practical Protocol

The synthesis of **3-fluoro-5-hydroxy-4-methoxybenzaldehyde** can be achieved through various routes. One effective method involves the selective oxidation of a substituted methylphenol precursor. This approach is advantageous due to the availability of starting materials and the controlled introduction of the aldehyde functionality.

Experimental Protocol: Cobalt-Catalyzed Oxidation

This protocol describes the synthesis from 2-fluoro-6-methoxy-4-methylphenol, employing a cobalt-catalyzed oxidation under an oxygen atmosphere.[1]

Materials:

- 2-fluoro-6-methoxy-4-methylphenol
- Cobalt salt (e.g., $Co(OAc)_2$)
- Sodium Hydroxide (NaOH)
- Ethylene Glycol
- Hydrochloric Acid (HCl, 2%)
- Methyl tert-butyl ether (MTBE)
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Silica Gel for column chromatography
- Petroleum Ether and Ethyl Acetate (10:1)

Procedure:

- Dissolve 2-fluoro-6-methoxy-4-methylphenol (1 mmol), a catalytic amount of the cobalt salt, and NaOH (2 equivalents) in ethylene glycol (5 mL) in a round-bottom flask.
- Stir the reaction mixture at 80°C under an oxygen atmosphere (1 atm) for 8 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).

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- Upon completion, cool the mixture to room temperature and add 2% hydrochloric acid (10 mL) to neutralize the base, followed by MTBE (10 mL).
- Transfer the mixture to a separatory funnel. Separate the organic layer.
- Extract the aqueous phase twice more with MTBE (10 mL each).
- Combine the organic phases, dry over anhydrous sodium sulfate, and filter.
- Concentrate the filtrate under reduced pressure to obtain the crude residue.
- Purify the residue by silica gel column chromatography using a petroleum ether/ethyl acetate (10:1) eluent system to yield the target product.[1]

Synthesis Workflow Diagram

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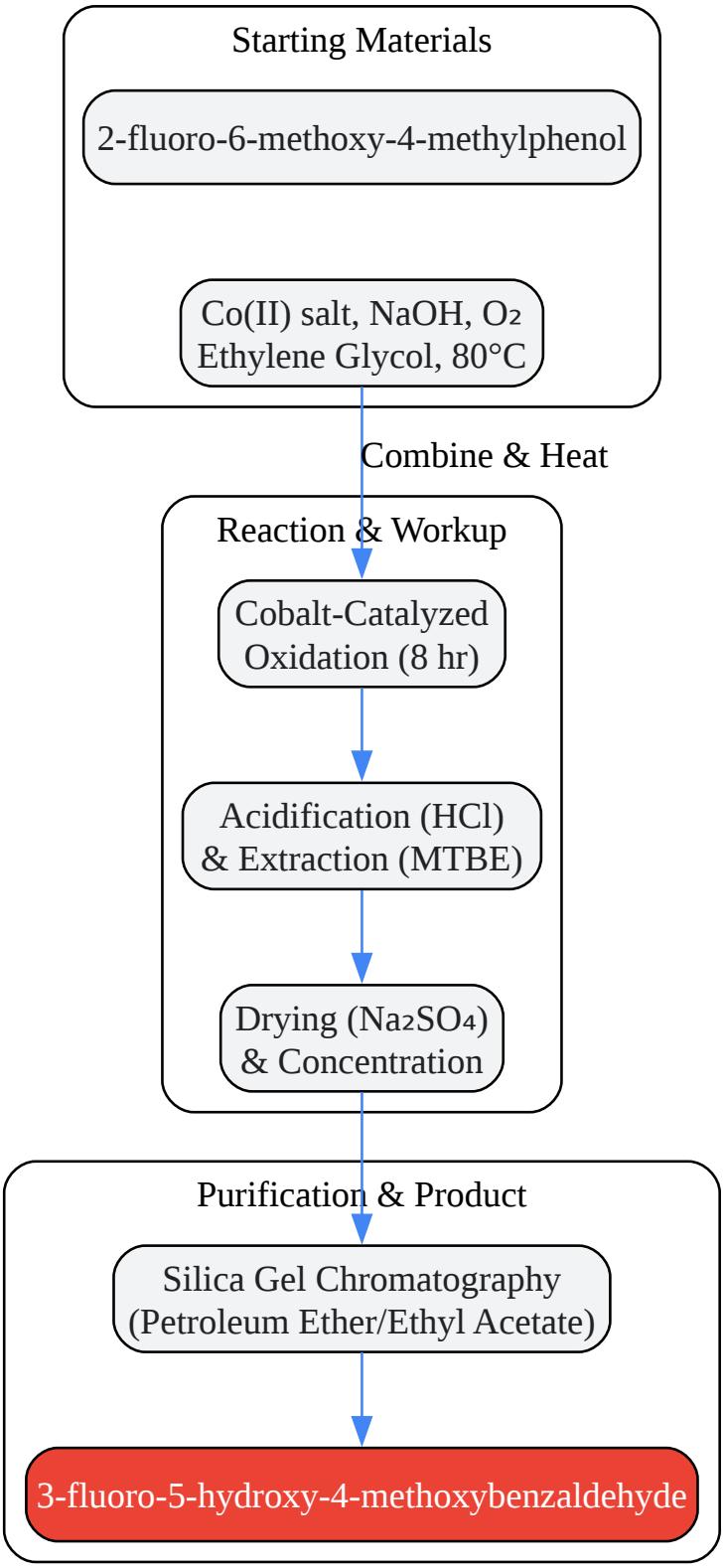

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Caption: Workflow for the synthesis of the title compound.

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Core Reactivity Profile

The chemical behavior of **3-fluoro-5-hydroxy-4-methoxybenzaldehyde** is governed by the electronic and steric interplay of its four distinct functional groups. This section dissects its reactivity towards major classes of organic reactions.

Electrophilic Aromatic Substitution (EAS)

The benzene ring is polysubstituted, and the directing effects of these groups determine the outcome of EAS reactions.

- -OH (Hydroxyl): A strongly activating, ortho, para-director due to its powerful +R (resonance) effect.[7]
- -OCH_3 (Methoxy): A strongly activating, ortho, para-director, also via a +R effect.
- -F (Fluoro): Deactivating via a strong -I (inductive) effect, but ortho, para-directing due to a +R effect.[8]
- -CHO (Aldehyde): A deactivating, meta-director due to its -I and -R effects.[8]

Causality Analysis: The cumulative effect is a highly activated aromatic ring. The powerful activating effects of the -OH and -OCH_3 groups dominate the deactivating effects of the -F and -CHO groups. Substitution is directed to the positions ortho and para to the hydroxyl and methoxy groups. The only available position is C-6 (ortho to -OH and meta to -CHO), which is the predicted site for electrophilic attack.

Caption: Analysis of substituent directing effects for EAS.

Reactions of the Aldehyde Functional Group

The aldehyde moiety is a prime site for nucleophilic addition and condensation reactions.

- Schiff Base Formation: It readily reacts with primary amines to form imines (Schiff bases). This has been demonstrated in its use to synthesize 4-[(4-hydroxy-3-fluoro-5-methoxy-benzylidene)amino]-1,5-dimethyl-2-phenyl-1,2-dihydro-pyrazol-3-one.[2]

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- Reduction: The aldehyde can be selectively reduced to a primary alcohol (3-fluoro-5-hydroxy-4-methoxybenzyl alcohol) using mild reducing agents like sodium borohydride ($NaBH_4$).
- Oxidation: Stronger oxidizing agents, such as potassium permanganate ($KMnO_4$) or chromic acid, will convert the aldehyde to the corresponding carboxylic acid (3-fluoro-5-hydroxy-4-methoxybenzoic acid).
- Nucleophilic Addition: Organometallic reagents like Grignard reagents (R-MgBr) or organolithium compounds (R-Li) will add to the carbonyl carbon to form secondary alcohols after an aqueous workup.[9]

This generalized protocol is based on the formation of similar structures.[10]

- Dissolve **3-fluoro-5-hydroxy-4-methoxybenzaldehyde** (1 equivalent) in ethanol in a round-bottom flask.
- Add the primary amine (e.g., 4-amino-1,5-dimethyl-2-phenyl-1,2-dihydro-pyrazol-3-one) (1 equivalent) to the solution.
- Add a catalytic amount of glacial acetic acid and heat the mixture to reflux for 2-4 hours.
- Monitor the reaction by TLC. Upon completion, cool the reaction mixture in an ice bath.
- The solid product will precipitate. Collect the Schiff base by vacuum filtration, wash with cold ethanol, and dry in vacuo.

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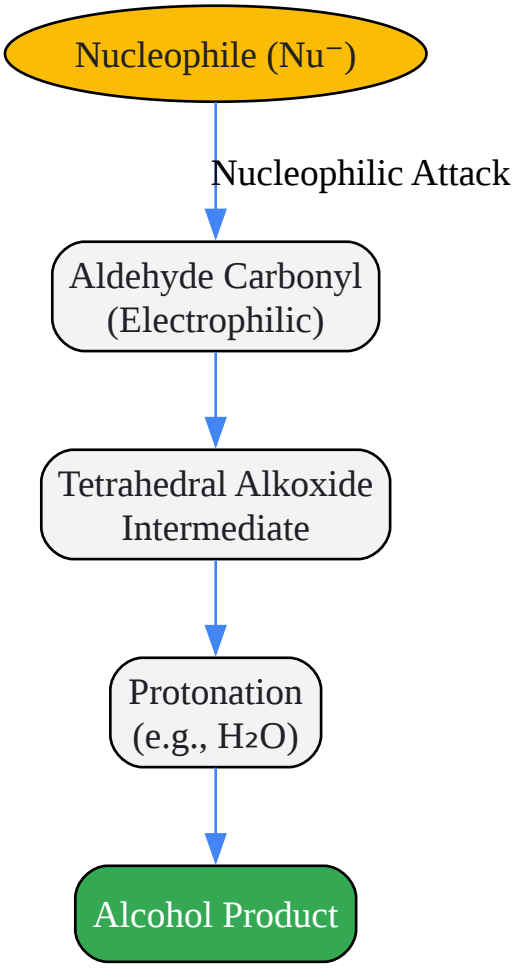

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Caption: General mechanism for nucleophilic addition to the aldehyde.

Reactions of the Phenolic Hydroxyl Group

The phenolic -OH group is acidic and can be deprotonated by a suitable base (e.g., NaOH, K_2CO_3) to form a nucleophilic phenoxide ion.

- O-Alkylation (Williamson Ether Synthesis): The resulting phenoxide can react with alkyl halides (e.g., methyl iodide, ethyl bromide) to form the corresponding ether. This reaction must be performed with care to avoid side reactions with the aldehyde.
- O-Acylation: The phenoxide can react with acyl halides or anhydrides to form esters. This is often used as a protecting group strategy in multi-step syntheses.

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Safety and Handling

As a laboratory chemical, **3-fluoro-5-hydroxy-4-methoxybenzaldehyde** requires careful handling.

- Hazards: It is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[2][11]
- Personal Protective Equipment (PPE): Always use appropriate PPE, including gloves, safety goggles (eyeshields), and a lab coat. When handling the powder, use a dust mask (type N95 or equivalent).[2]
- Storage: Store in a tightly sealed container in a cool, dry place under an inert atmosphere to prevent degradation.[1]

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